

Unveiling the In Vivo Potential of 9'''-Methyl Salvianolate B: A Comparative Analysis

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Compound of Interest

Compound Name: 9'''-Methyl salvianolate B

Cat. No.: B591317

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[City, State] – [Date] – Researchers, scientists, and professionals in drug development now have access to a comprehensive guide on the in vivo efficacy of **9'''-Methyl salvianolate B**, a derivative of a bioactive compound isolated from the traditional Chinese medicine Danshen (*Salvia miltiorrhiza*). While direct in vivo studies on **9'''-Methyl salvianolate B** remain limited, this guide draws upon the wealth of experimental data available for its parent compounds, salvianolate and salvianolic acid B, to provide a comparative framework for its potential therapeutic applications in cardiovascular and neurological disorders.

9'''-Methyl salvianolate B is a phenolic acid compound that is believed to exert its effects through antioxidant and anti-inflammatory pathways.^[1] Its potential therapeutic applications are being explored in preclinical models for cardiovascular diseases, neurodegenerative disorders, and other inflammation-related conditions.^[1] This guide synthesizes the available in vivo data for closely related salvianolate compounds to project the potential efficacy and mechanisms of action of its 9'''-methylated derivative.

Cardiovascular Disease: Insights from Salvianolate Studies

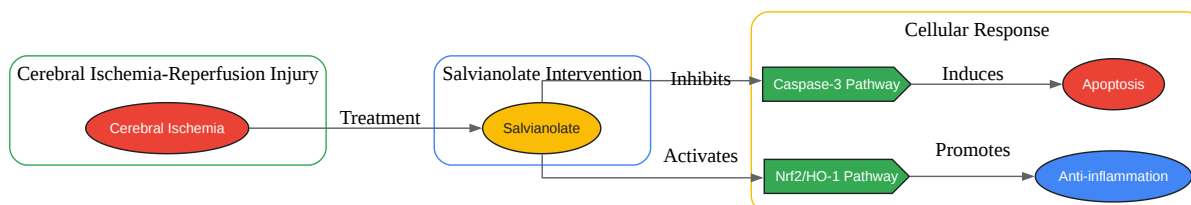
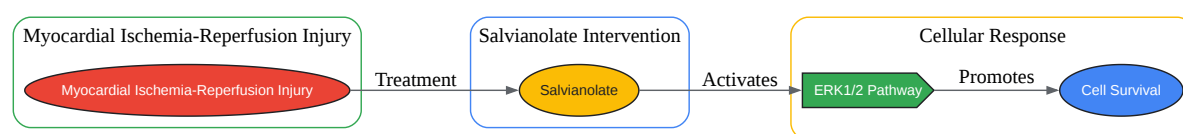
In preclinical models of myocardial infarction, salvianolate, a mixture of which salvianolic acid B is a major component, has demonstrated significant cardioprotective effects. Studies in rats have shown that salvianolate can reduce the area of myocardial infarction and improve cardiac

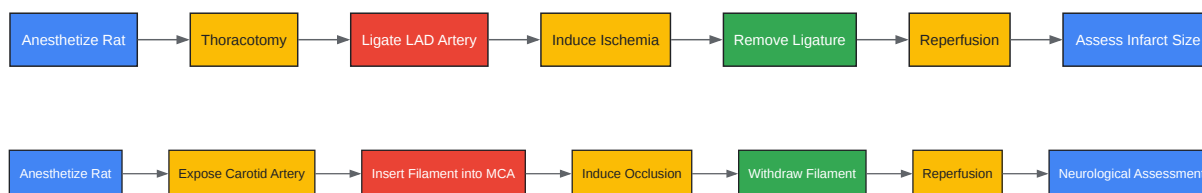
function after ischemia-reperfusion injury. A meta-analysis of clinical trials on salvianolate injection for acute myocardial infarction revealed a significant reduction in major adverse cardiac events and improvements in cardiac function markers.

Table 1: Summary of In Vivo Efficacy of Salvianolate in Myocardial Infarction Models

Animal Model	Intervention	Key Findings	Reference
Rat (Myocardial Ischemia-Reperfusion)	Salvianolate	Reduced infarct size, improved cardiac function	[2]
Human (Acute Myocardial Infarction)	Salvianolate Injection	Reduced major adverse cardiac events, improved left ventricular ejection fraction	[2]

The proposed mechanism for these cardioprotective effects involves the modulation of key signaling pathways. For instance, salvianolate has been shown to activate the ERK1/2 signaling pathway, which is crucial for cell survival and proliferation.





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